

An In-depth Technical Guide to the Material Safety of Diethyl Hexafluoroglutarate

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Compound of Interest

Compound Name: Diethyl hexafluoroglutarate

Cat. No.: B1361353

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Diethyl hexafluoroglutarate** (CAS No. 424-40-8). The information is compiled from various safety data sheets and chemical property databases to ensure a thorough understanding for safe handling, storage, and use in a research and development setting.

Section 1: Chemical and Physical Properties

Diethyl hexafluoroglutarate is a colorless liquid. A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H10F6O4	
Molecular Weight	296.16 g/mol	
Appearance	Colorless, clear liquid	
Odor	No information available	
Boiling Point	75 °C	
Density	1.344 g/cm ³	
Refractive Index	1.3599	
Flash Point	76-79°C / 3mm	
Specific Gravity	1.344	
Water Solubility	Low, insoluble and sinks in water	
Stability	Stable under normal conditions	

Section 2: Hazard Identification and Classification

Diethyl hexafluoroglutarate is classified as a combustible liquid that can cause skin and eye irritation and may be harmful if inhaled.

GHS Classification

Classification	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: Synquest Labs SDS

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H227	Combustible liquid
H315	Causes skin irritation	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
H319	Causes serious eye irritation	
H332	Harmful if inhaled	
H335	May cause respiratory irritation	
Precautionary	P210	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P305+P351+P338	IF IN E	

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